

6,7-Dimethoxy-1-indanone CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6,7-Dimethoxy-1-indanone**

Cat. No.: **B110830**

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Technical Guide: 6,7-Dimethoxy-1-indanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of **6,7-Dimethoxy-1-indanone**, including its fundamental chemical properties. Due to the limited availability of in-depth experimental data for this specific isomer, this document also presents relevant information on the broader class of indanone derivatives to offer a contextual understanding of their potential applications and biological significance.

Core Compound Data: 6,7-Dimethoxy-1-indanone

Quantitative data for **6,7-Dimethoxy-1-indanone** is summarized in the table below.

Property	Value	Reference
CAS Number	57441-74-4	[1] [2] [3]
Molecular Weight	192.21 g/mol	[1] [2]
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1] [2]

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **6,7-Dimethoxy-1-indanone** are not extensively available in the current body of scientific literature. However, the synthesis of structurally related indanone compounds is well-documented. The following section details a representative synthesis protocol for a related compound, 5,6-dimethoxy-2-methyl-1-indanone, which illustrates a common synthetic strategy for this class of molecules.

Synthesis of 5,6-Dimethoxy-2-Methyl-1-Indanone (Representative Example)

This protocol is adapted from a documented catalytic intramolecular Friedel-Crafts reaction.

Materials:

- 3,4-dimethoxybenzaldehyde
- 2,2-dimethyl-1,3-dioxane-4,6-dione (Meldrum's acid)
- Ethanol
- Piperidine
- Acetic acid
- Sodium triacetoxyborohydride
- Dichloromethane
- Saturated ammonium chloride solution
- Deionized water

Procedure:

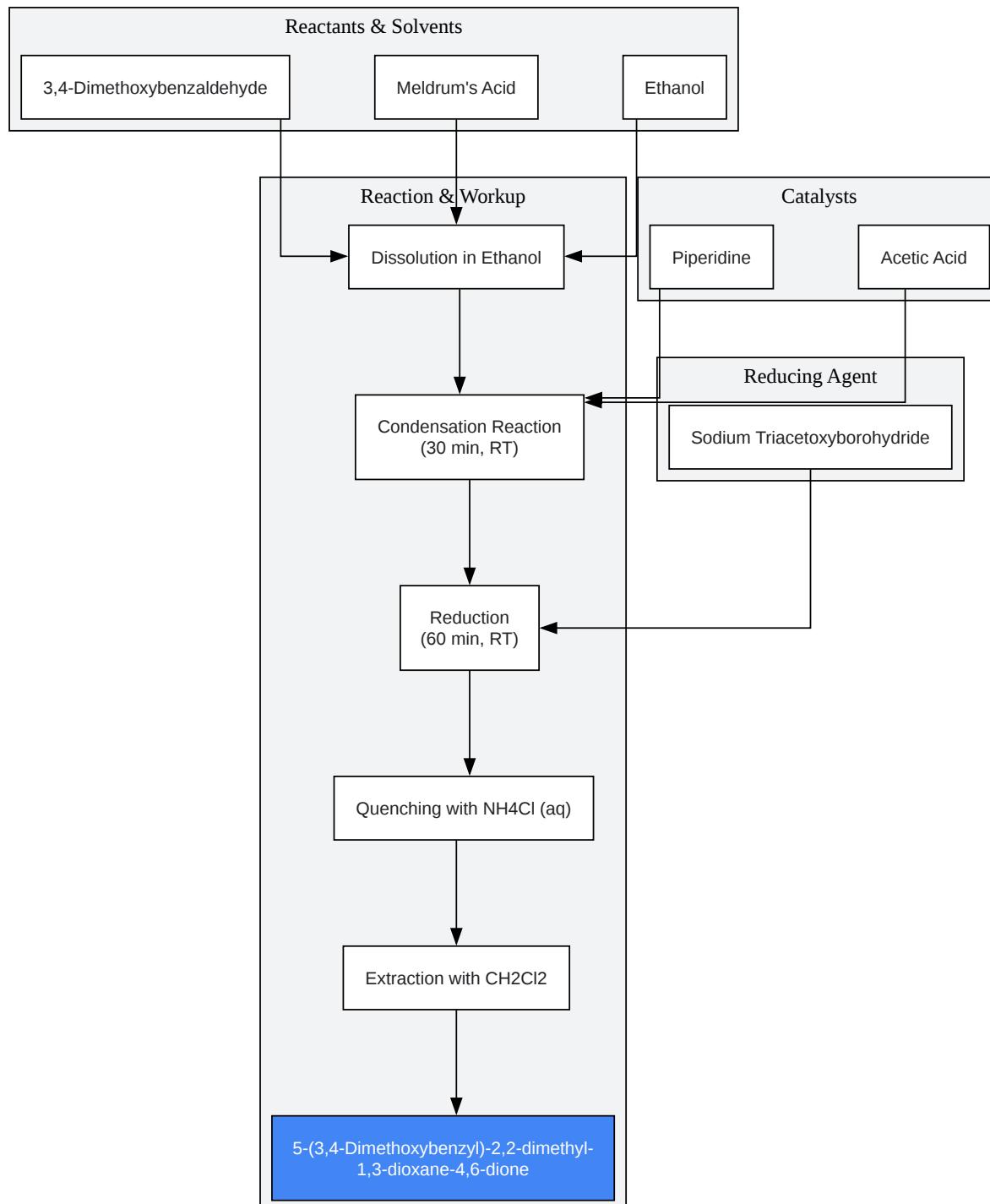
- Preparation of 5-(3,4-Dimethoxybenzyl)-2,2-dimethyl-1,3-dioxane-4,6-dione:
 - In a 1-L, two-necked, round-bottomed flask, dissolve 3,4-dimethoxybenzaldehyde (20.0 g, 120 mmol) and Meldrum's acid (17.7 g, 123 mmol) in ethanol (250 mL).

- Add piperidine (1.2 mL, 12.3 mmol) and acetic acid (0.7 mL, 12.3 mmol) sequentially to the solution.
- Stir the solution at room temperature for 30 minutes.
- Add sodium triacetoxyborohydride (52.1 g, 246 mmol) in four equal portions at 30-minute intervals.
- Continue stirring for an additional 60 minutes at room temperature.
- Quenching and Extraction:
 - Cool the reaction mixture in an ice bath and quench by adding a saturated ammonium chloride solution (60 mL).
 - Transfer the mixture to a 1-L separatory funnel using dichloromethane (3 x 80 mL) and saturated ammonium chloride solution (3 x 80 mL).
 - Add deionized water (50 mL) to facilitate layer separation.
 - Separate the layers and collect the organic phase.

Note: The subsequent steps of the full synthesis to achieve 5,6-dimethoxy-2-methyl-1-indanone would involve further reactions, including the intramolecular Friedel-Crafts cyclization.

Experimental Workflow Diagram

The following diagram illustrates the initial steps in the synthesis of a dimethoxy-indanone precursor.

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Caption: Synthesis workflow for a dimethoxy-indanone precursor.

Biological Significance and Potential Applications

While specific biological activities of **6,7-Dimethoxy-1-indanone** are not widely reported, the indanone scaffold is a privileged structure in medicinal chemistry, appearing in numerous pharmacologically active compounds.

Derivatives of indanone have been investigated for a range of therapeutic applications, including:

- **Neurodegenerative Diseases:** The 1-indanone moiety is a key structural component in compounds developed as acetylcholinesterase (AChE) inhibitors for the treatment of Alzheimer's disease. Methoxy-substituted 1-indanone derivatives have also shown affinity for adenosine A1 and A2A receptors, indicating potential for the treatment of Parkinson's disease.
- **Anticancer Agents:** Certain indanone derivatives have demonstrated anticancer properties.
- **Antimicrobial and Antiviral Activity:** The indanone structure is also found in compounds with antimicrobial and antiviral activities.

The specific substitution pattern of the methoxy groups on the indanone ring, as in **6,7-Dimethoxy-1-indanone**, can significantly influence its electronic properties and binding affinities for biological targets. The relative lack of extensive research on the 6,7-dimethoxy isomer compared to other isomers, such as the 5,6-dimethoxy variant, suggests an opportunity for novel investigations into its unique biological profile.

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- To cite this document: BenchChem. [6,7-Dimethoxy-1-indanone CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b110830#6-7-dimethoxy-1-indanone-cas-number-and-molecular-weight>]

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